

Comparative Analysis of N-Nitrosofolic Acid in Folic Acid Supplement Formulations

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Compound of Interest

Compound Name: *N-Nitrosofolicacid*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of N-Nitrosofolic acid, a potential nitrosamine impurity in folic acid supplements. The presence of such impurities is a significant concern for public health, necessitating robust analytical methods for their detection and quantification. This document outlines the quantitative levels of N-Nitrosofolic acid found in various supplement formulations, details the experimental protocols for its analysis, and illustrates its potential formation and analytical workflow.

Introduction

Folic acid (Vitamin B9) is a crucial nutrient, particularly for pregnant women, as it plays a vital role in preventing neural tube defects.[1][2][3] However, under certain conditions, folic acid can react with nitrosating agents, such as sodium nitrite, to form N-Nitrosofolic acid.[2][3] N-Nitrosofolic acid is a nitrosamine, a class of compounds considered to be probable human carcinogens.[1] Regulatory bodies have taken action, including product recalls, when levels of this impurity exceed acceptable limits in supplements.[1][4]

The analysis of N-Nitrosofolic acid in supplement formulations is challenging due to the complexity of the sample matrices, which can include a wide range of vitamins, minerals, and other excipients.[4][5][6][7] This guide offers a comprehensive overview for professionals involved in the research, development, and quality control of folic acid supplements.

Quantitative Data Presentation

The following table summarizes the levels of N-Nitrosofolic acid detected in a study of 40 commercial folic acid and multivitamin supplements. The data highlights the variability in contamination levels across different products and formulations.

Formulation Type	Number of Samples Analyzed	Folic Acid Strength per Unit	Detected N-Nitrosofolic Acid Range (ng/unit)	Detected N-Nitrosofolic Acid Range (µg/g with respect to folic acid)
Multivitamin Tablets	40	50 µg - 5 mg	Not Detected (ND) - 898 ng	ND - 1794 µg/g
Multivitamin Gummies	Data not specified	Data not specified	Data not specified	Data not specified
Liquid Multivitamins	Data not specified	Data not specified	Data not specified	Data not specified
Herbal Supplements with Folic Acid	1	Not specified	Not Detected	Not Detected

Data synthesized from a study by Zeng et al. (2024), which analyzed 40 different supplements containing folic acid.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) ND: Not Detected (Below the Limit of Detection - LOD)[\[6\]](#)

Experimental Protocols

A highly selective and sensitive Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) method has been developed for the accurate quantification of N-Nitrosofolic acid in complex supplement matrices.[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[8\]](#)

Sample Preparation and Extraction

- Objective: To extract N-Nitrosofolic acid from the complex supplement matrix.
- Reagents:
 - Extraction Solution: 0.1% ammonia solution in methanol (MeOH) (9:1, v/v).[\[4\]](#)[\[5\]](#)

- Internal Standard (IS): N-nitroso folic acid-d4 (5 ng/mL) is added to the extraction solution to ensure accuracy and precision.[\[4\]](#)[\[5\]](#)
- Procedure:
 - Weigh and homogenize the supplement sample.
 - Add a known volume of the extraction solution containing the internal standard.
 - Vortex or sonicate the mixture to ensure thorough extraction.
 - Centrifuge the sample to pellet solid excipients.
 - Collect the supernatant for LC-MS/MS analysis.

LC-MS/MS Analysis

- Objective: To separate, detect, and quantify N-Nitrosofolic acid.
- Instrumentation: A liquid chromatograph coupled with a triple quadrupole mass spectrometer.
- Chromatographic Conditions:
 - Mobile Phase A: 0.1% formic acid in deionized water.[\[4\]](#)[\[5\]](#)[\[7\]](#)
 - Mobile Phase B: Methanol.[\[4\]](#)[\[5\]](#)[\[7\]](#)
 - A gradient elution is typically used to achieve optimal separation.
- Mass Spectrometry Conditions:
 - Ionization Mode: Negative Ionization Mode.[\[4\]](#)[\[5\]](#)[\[7\]](#)
 - Detection Mode: Multiple Reaction Monitoring (MRM) for high selectivity.[\[4\]](#)[\[5\]](#)[\[7\]](#)
 - Quantification: The peak area ratio of the analyte to the internal standard is used for quantification against a calibration curve.[\[6\]](#)

Method Validation

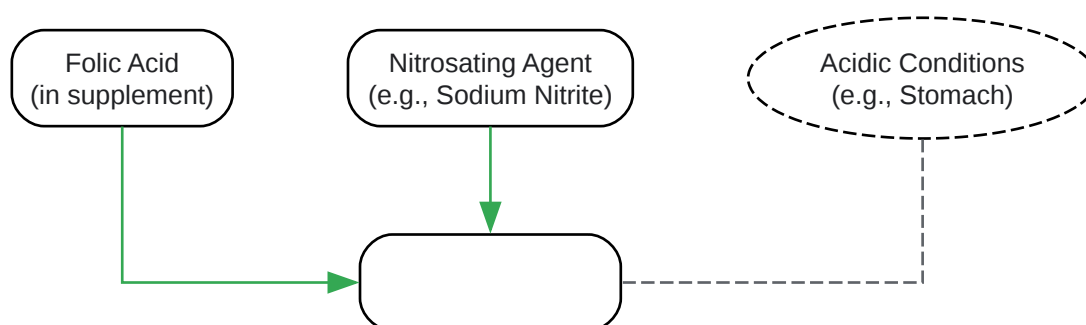
The described method has been validated according to ICH guidelines and demonstrated:

- Linearity: $R^2 > 0.995$.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Accuracy (Recovery): 83-110%.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Precision (RSD): 3%.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Limit of Detection (LOD): 4 µg/g with respect to folic acid.[\[4\]](#)[\[6\]](#)
- Limit of Quantification (LOQ): 10 µg/g with respect to folic acid.[\[4\]](#)[\[6\]](#)

Visualizations

Formation Pathway of N-Nitrosofolic Acid

The following diagram illustrates the chemical reaction leading to the formation of N-Nitrosofolic acid from folic acid in the presence of a nitrosating agent.

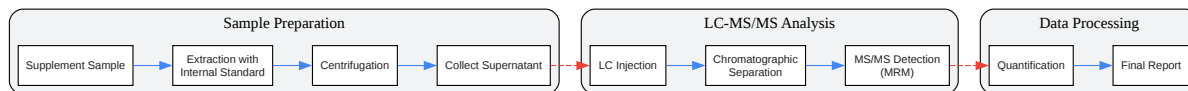


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Caption: Formation of N-Nitrosofolic acid from folic acid and a nitrosating agent.

Experimental Workflow for N-Nitrosofolic Acid Analysis

This diagram outlines the key steps in the analytical workflow for quantifying N-Nitrosofolic acid in supplement samples.

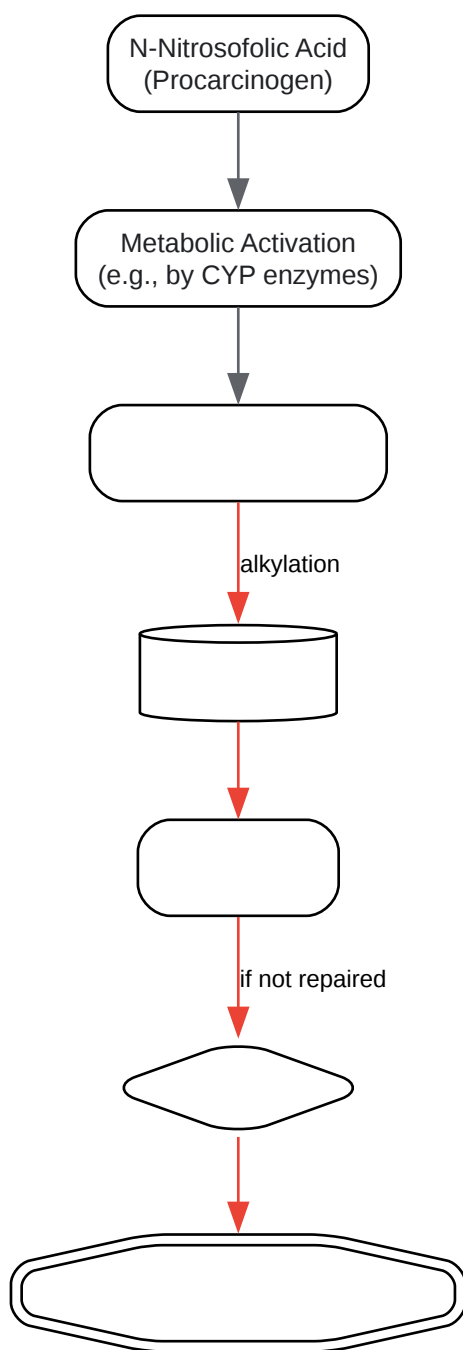


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Caption: Analytical workflow for N-Nitrosofolic acid quantification in supplements.

Potential Biological Signaling Disruption

While the specific signaling pathways of N-Nitrosofolic acid are not fully elucidated, nitrosamines are known to be carcinogenic.[1][9] This is often due to their metabolic activation into reactive species that can damage DNA, leading to mutations and potentially initiating cancer. The diagram below represents a generalized pathway of nitrosamine-induced cellular damage.



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Caption: Generalized pathway of potential nitrosamine-induced DNA damage.

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